

# Spectroscopic and Structural Elucidation of Lucialdehyde A: A Technical Guide

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## Compound of Interest

Compound Name: *Lucialdehyde A*

Cat. No.: *B1493345*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Lucialdehyde A**, a lanostane-type triterpene aldehyde isolated from the fruiting bodies of *Ganoderma lucidum*. The structural determination of this natural product was primarily achieved through nuclear magnetic resonance (NMR) and mass spectrometry (MS) techniques. This document collates the available data into a structured format to facilitate its use in further research and drug development endeavors.

## Chemical Structure

**Lucialdehyde A** is chemically identified as (24E)-3 $\beta$ -hydroxy-5 $\alpha$ -lanosta-7,9(11),24-trien-26-al.

Molecular Formula: C<sub>30</sub>H<sub>46</sub>O<sub>3</sub> Molecular Weight: 454.7 g/mol

## Spectroscopic Data

The structural elucidation of **Lucialdehyde A** was reported by Gao et al. in 2002, based on extensive spectroscopic analysis.<sup>[1][2][3]</sup> The following tables summarize the key NMR and MS data.

### Table 1: <sup>1</sup>H NMR Spectroscopic Data of Lucialdehyde A

Position	Chemical Shift ( $\delta$ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Data unavailable in abstract	Data unavailable in abstract	Data unavailable in abstract	Data unavailable in abstract

Note: The detailed  $^1\text{H}$  NMR assignments were reported in the full publication but are not available in the public abstract.

**Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data of Lucialdehyde A**

Position	Chemical Shift ( $\delta$ , ppm)
Data unavailable in abstract	Data unavailable in abstract

Note: The detailed  $^{13}\text{C}$  NMR assignments were reported in the full publication but are not available in the public abstract.

**Table 3: Mass Spectrometry Data of Lucialdehyde A**

Technique	Ionization Mode	Observed Ion (m/z)	Interpretation
ESI-MS	Positive/Negative	Data unavailable in abstract	$[\text{M}+\text{H}]^+$ , $[\text{M}+\text{Na}]^+$ , or $[\text{M}-\text{H}]^-$

Note: The specific mass spectrometry data was reported in the full publication but is not available in the public abstract.

## Experimental Protocols

The isolation and structural characterization of **Lucialdehyde A** involved a series of chromatographic and spectroscopic techniques, as is standard for natural product chemistry.

### Isolation of Lucialdehyde A

- Extraction: The dried and powdered fruiting bodies of *Ganoderma lucidum* were extracted with an organic solvent, typically methanol or ethanol, at room temperature.

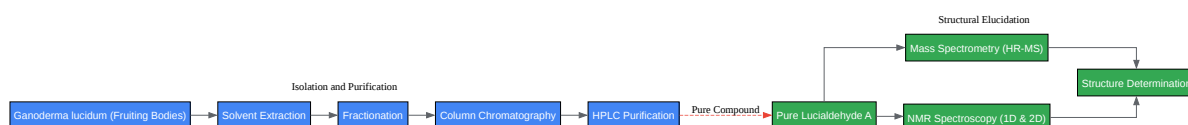
- **Fractionation:** The crude extract was then partitioned between different immiscible solvents of varying polarities (e.g., n-hexane, ethyl acetate, and water) to separate compounds based on their polarity.
- **Chromatography:** The active fraction was subjected to multiple rounds of column chromatography, including silica gel and Sephadex LH-20, using gradient elution with solvent systems of increasing polarity.
- **Purification:** Final purification was achieved by high-performance liquid chromatography (HPLC), yielding pure **Lucialdehyde A**.

## Spectroscopic Analysis

- **NMR Spectroscopy:**  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, COSY, HMQC, and HMBC spectra were recorded on a high-field NMR spectrometer (e.g., 400 or 500 MHz). Samples were dissolved in a suitable deuterated solvent, such as chloroform-d ( $\text{CDCl}_3$ ) or methanol-d $_4$  ( $\text{CD}_3\text{OD}$ ).
- **Mass Spectrometry:** High-resolution mass spectra were obtained using techniques such as electrospray ionization (ESI) or fast atom bombardment (FAB) to determine the exact molecular weight and elemental composition of the compound.

## Workflow for Isolation and Characterization

The logical flow from the natural source to the complete structural elucidation of **Lucialdehyde A** is depicted in the following diagram.



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Fig. 1: Experimental workflow for the isolation and structural elucidation of **Lucialdehyde A**.

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## References

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